

Personal protective equipment for handling Drofenine hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Drofenine hydrochloride

Cat. No.: B1670949

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Essential Safety and Handling Guide for Drofenine Hydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Drofenine hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Physicochemical and Hazard Information

Drofenine hydrochloride is a competitive cholinesterase inhibitor.^{[1][2]} Understanding its properties and associated hazards is critical for safe handling.

Identifier	Value
CAS Number	548-66-3 ^{[3][4][5]}
Molecular Formula	C ₂₀ H ₃₂ ClNO ₂ ^[4]
Molecular Weight	353.93 g/mol ^{[4][5]}

Hazard Classification	Statement
Acute Toxicity (Oral)	Category 4: Harmful if swallowed.[3][4]
Acute Toxicity (Inhalation)	Category 4: Harmful if inhaled.[3]
Eye Irritation	Category 2A: Causes serious eye irritation.[4]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1: Causes damage to organs through prolonged or repeated exposure.[4]
Aquatic Hazard (Long-term)	Category 1 & 2: Very toxic to aquatic life with long lasting effects.[3][4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3][6]
Skin Protection	Wear chemical-impermeable gloves and impervious, flame-retardant protective clothing. [3][4][7] Gloves must be inspected prior to use. [6]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[3] NIOSH-approved N100 or CEN-approved FFP3 particulate respirators are recommended as a backup to engineering controls.[6]

Operational and Handling Protocols

Adherence to proper handling and storage procedures is crucial for maintaining the integrity of the compound and the safety of laboratory personnel.

Handling

- Conduct all handling procedures in a well-ventilated area, preferably within a laboratory fume hood.[\[3\]](#)[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Use non-sparking tools to prevent ignition.[\[3\]](#)
- Do not eat, drink, or smoke in areas where **Drofenine hydrochloride** is handled.[\[3\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[4\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[7\]](#)
- For long-term storage, keep at 4°C.[\[7\]](#)[\[8\]](#) For stock solutions, store at -20°C for up to one month or -80°C for up to six months.[\[1\]](#)

Emergency and Disposal Procedures

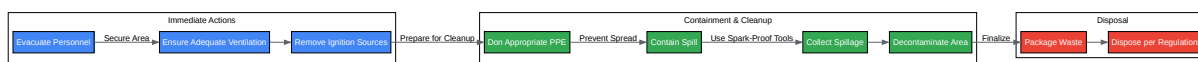
Immediate and appropriate response to emergencies and proper disposal are critical to mitigate risks.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the individual is not breathing, give artificial respiration and seek immediate medical attention.[3][4][7]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.[3][4][7]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open.[3][4] Remove contact lenses if present and easy to do so.[4] Seek prompt medical attention.[4]
Ingestion	Rinse the mouth with water.[3][4] Do NOT induce vomiting.[3][4] Never give anything by mouth to an unconscious person.[3][7] Call a physician or Poison Control Center immediately. [3]

Spill Response

In the event of a spill, follow a structured response to ensure safety and containment.



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Drofenine Hydrochloride Spill Response Workflow

Spill Cleanup Protocol:

- Personal Precautions: Ensure adequate ventilation and wear full personal protective equipment, including respiratory protection.[3][4] Avoid breathing dust, vapors, or mists.[3][4]
- Environmental Precautions: Prevent the spill from entering drains or water courses.[3][4]
- Containment and Cleaning: Cover powder spills with a plastic sheet to minimize spreading.[7] Mechanically collect the spilled material using non-sparking tools and place it into a suitable, closed container for disposal.[3][7] Decontaminate the spill area and any equipment used.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3][4][6]
- Specific Hazards: Thermal decomposition may lead to the release of toxic and corrosive gases.[7]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][4][6][7]

Disposal Plan

- Disposal of **Drofenine hydrochloride** and its containers must be conducted in accordance with all applicable federal, state, and local regulations.[3][4][7]
- The material should be disposed of at an approved treatment and disposal facility.[3]
- Do not allow the chemical to enter drains or the environment.[3] Contaminated packaging should not be reused.[7]

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- To cite this document: BenchChem. [Personal protective equipment for handling Drofenine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670949#personal-protective-equipment-for-handling-drofenine-hydrochloride]

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